

Essential Safety and Logistical Information for Handling Sorbic Acid

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Compound of Interest

Compound Name: Sorbic acid

Cat. No.: B7769103

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides essential, immediate safety and logistical information for handling **sorbic acid**, including personal protective equipment (PPE) recommendations, operational plans, and disposal guidelines.

Personal Protective Equipment (PPE)

When handling **sorbic acid**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The recommended PPE includes:

- **Eye Protection:** Safety glasses with side shields or chemical goggles should be worn to protect against dust particles and splashes. Contact lenses may pose a special hazard as they can absorb and concentrate irritants.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or butyl rubber, are recommended to prevent skin contact.^[1] It is important to select gloves that are tested for resistance to **sorbic acid**.^[2]
- **Body Protection:** A lab coat or protective clothing should be worn to prevent skin contact. In situations with a risk of significant exposure, disposable coveralls may be necessary.
- **Respiratory Protection:** If working in a poorly ventilated area or if dust formation is likely, a particulate filter respirator (e.g., N95) is necessary.

Hazard Classification and Safety Data

Sorbic acid is classified as a hazardous substance. The following tables summarize its GHS classification and relevant toxicity data.

Globally Harmonized System (GHS) Classification

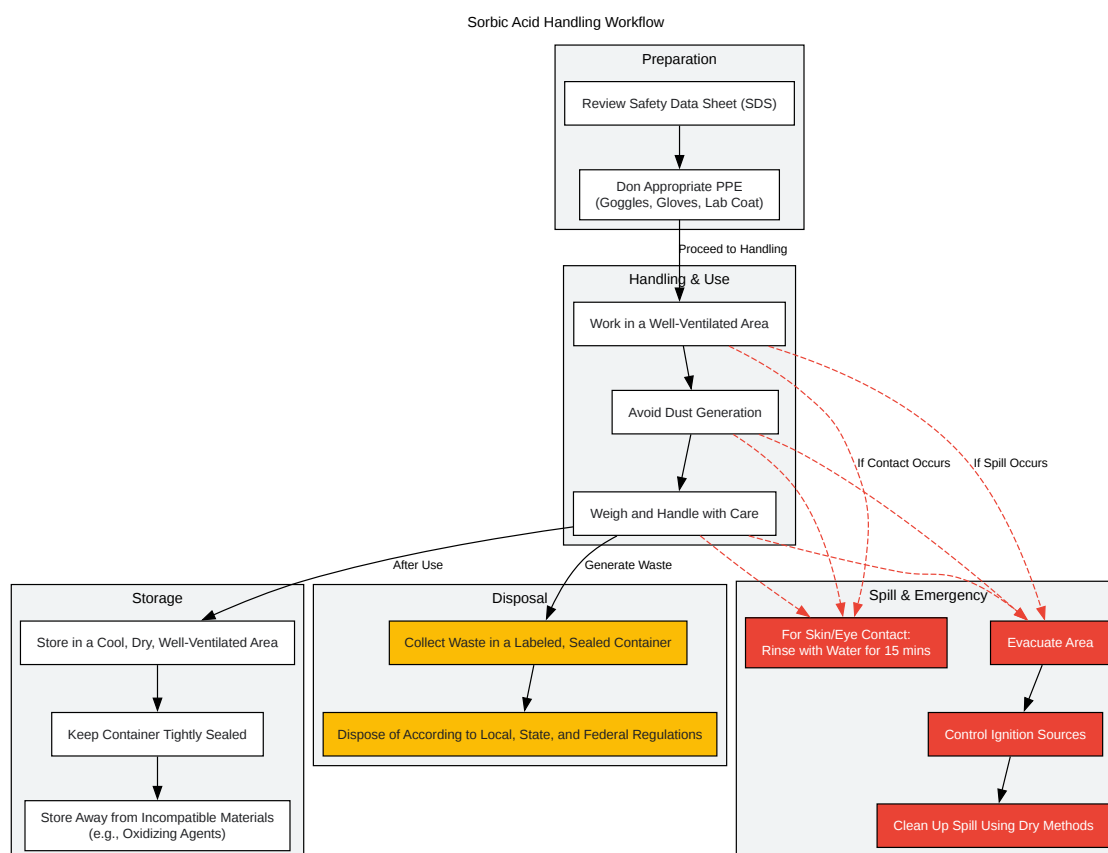
Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (respiratory tract irritation)	3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, acute hazard	3	H402: Harmful to aquatic life

Toxicological Data

Test	Species	Route	Value
LD50 (Lethal Dose, 50%)	Rat	Oral	7.36 g/kg
LD50 (Lethal Dose, 50%)	Rat (male & female)	Dermal	>2,000 mg/kg
LC50 (Lethal Concentration, 50%)	Fish (<i>Oryzias latipes</i>)	-	75 mg/l (96 h)
EC50 (Effective Concentration, 50%)	Crustacea (<i>Daphnia magna</i>)	-	70 mg/l (48 h)
ErC50 (Effective Concentration, 50%)	Algae (<i>Pseudokirchneriella subcapitata</i>)	-	77 mg/l (72 h)

Operational and Disposal Plans

A systematic approach to handling and disposing of **sorbic acid** is essential for laboratory safety. The following workflow outlines the key steps from preparation to disposal.



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References

- 1. leelinework.com [leelinework.com]
- 2. carlroth.com [carlroth.com]
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